

An In-depth Technical Guide to 3-Bromocinnamic Acid (CAS: 32862-97-8)

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Compound of Interest

Compound Name: 3-Bromocinnamic acid

Cat. No.: B167283

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Bromocinnamic acid** (CAS: 32862-97-8), a compound of interest in pharmaceutical research and organic synthesis. This document collates its chemical and physical properties, detailed spectroscopic data, and established synthesis methodologies. Furthermore, it delves into its known biological activities, particularly its role as an active metabolite of the anticonvulsant drug cinromide, and explores the potential mechanisms of action. This guide is intended to be a valuable resource for professionals in drug discovery and development, offering structured data, experimental protocols, and visual representations of key chemical and biological processes.

Chemical and Physical Properties

3-Bromocinnamic acid is a halogenated derivative of cinnamic acid. The presence of the bromine atom on the phenyl ring significantly influences its chemical reactivity and biological activity. It is predominantly available as the trans isomer.

Table 1: Physicochemical Properties of **3-Bromocinnamic Acid**

Property	Value	Reference(s)
CAS Number	32862-97-8	[1][2]
Molecular Formula	C ₉ H ₇ BrO ₂	[1][2]
Molecular Weight	227.05 g/mol	[1][2]
Appearance	White to light yellow crystalline powder	[3]
Melting Point	177-179 °C (lit.)	[1]
Solubility	Soluble in methanol. Insoluble in water.	[1][4]
IUPAC Name	(2E)-3-(3-bromophenyl)prop-2-enoic acid	[2]
Synonyms	m-Bromocinnamic acid, trans-3-Bromocinnamic acid	[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3-Bromocinnamic acid**. The following tables summarize key spectroscopic data.

Table 2: ¹H NMR Spectroscopic Data for trans-**3-Bromocinnamic Acid**

Chemical Shift (ppm)	Multiplicity	Coupling Constant (Hz)	Assignment
12.55	s	-	-COOH
7.95	d	16.0	Ar-CH=
7.73	s	-	Ar-H
7.62	d	7.8	Ar-H
7.58	d	7.8	Ar-H
7.38	t	7.8	Ar-H
6.63	d	16.0	=CH-COOH
Solvent: DMSO-d ₆			

Table 3: ¹³C NMR Spectroscopic Data for trans-**3-Bromocinnamic Acid**

Chemical Shift (ppm)	Assignment
167.8	C=O
142.8	Ar-CH=
136.6	Ar-C
133.8	Ar-CH
131.2	Ar-CH
130.8	Ar-CH
128.0	Ar-CH
122.5	Ar-C-Br
121.2	=CH-COOH
Solvent: DMSO-d ₆	

Table 4: Key IR Absorption Bands for **3-Bromocinnamic Acid**

Wavenumber (cm ⁻¹)	Intensity	Assignment
2500-3300	Broad	O-H stretch (Carboxylic acid)
1680-1710	Strong	C=O stretch (Carboxylic acid)
1620-1640	Medium	C=C stretch (Alkenyl)
1400-1450	Medium	C-O stretch / O-H bend
980	Strong	=C-H bend (trans olefin)
600-800	Strong	C-Br stretch

Mass Spectrometry: The mass spectrum of **3-Bromocinnamic acid** shows a characteristic isotopic pattern for bromine, with two major peaks for the molecular ion [M]⁺ and [M+2]⁺ at m/z 226 and 228, respectively, in an approximate 1:1 ratio.

Synthesis of 3-Bromocinnamic Acid

3-Bromocinnamic acid can be synthesized through several established organic reactions. The two most common and versatile methods are the Perkin reaction and the Heck reaction.

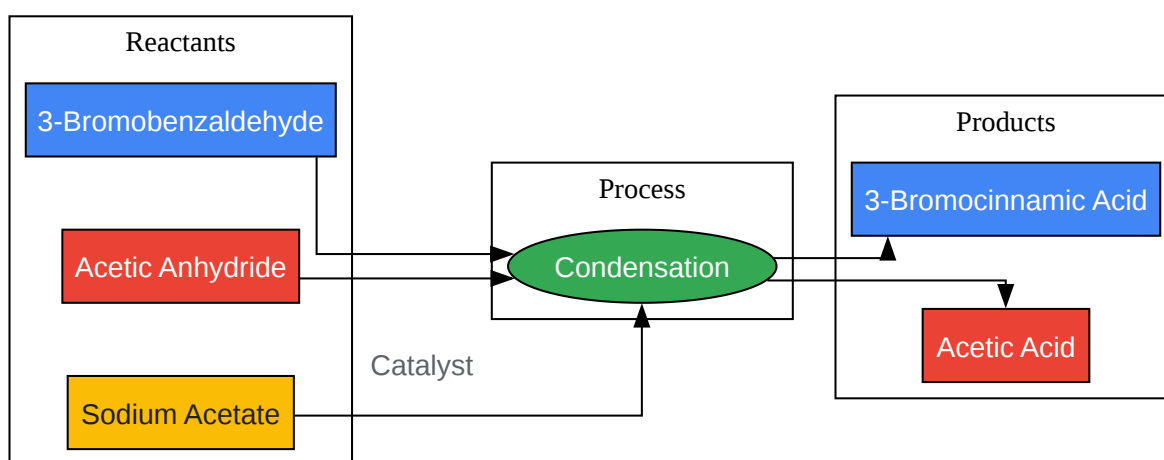
Perkin Reaction

The Perkin reaction involves the condensation of an aromatic aldehyde with an acid anhydride in the presence of an alkali salt of the acid.^{[5][6]} For the synthesis of **3-Bromocinnamic acid**, 3-bromobenzaldehyde is reacted with acetic anhydride and an alkali acetate.

Experimental Protocol: Synthesis of **3-Bromocinnamic Acid** via Perkin Reaction (Adapted from a general procedure for cinnamic acid derivatives)^[7]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine 3-bromobenzaldehyde (1 equivalent), acetic anhydride (1.5 equivalents), and anhydrous sodium acetate (1 equivalent).
- **Heating:** Heat the reaction mixture in an oil bath at 170-180°C for 3-4 hours.
- **Work-up:**

- Allow the mixture to cool slightly and pour it into a beaker containing cold water.
- To remove any unreacted aldehyde, perform steam distillation.
- Neutralize the remaining aqueous solution with a saturated sodium carbonate solution until alkaline. This converts the product to its soluble sodium salt.
- Filter the hot solution to remove any resinous byproducts.
- Precipitation: Cool the filtrate and acidify with concentrated hydrochloric acid with vigorous stirring until the solution is acidic. **3-Bromocinnamic acid** will precipitate as a solid.
- Purification: Collect the crude product by vacuum filtration and wash with cold water. Recrystallize the solid from an appropriate solvent system (e.g., ethanol/water) to obtain the purified product.



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Caption: General workflow for the Perkin reaction synthesis of **3-Bromocinnamic acid**.

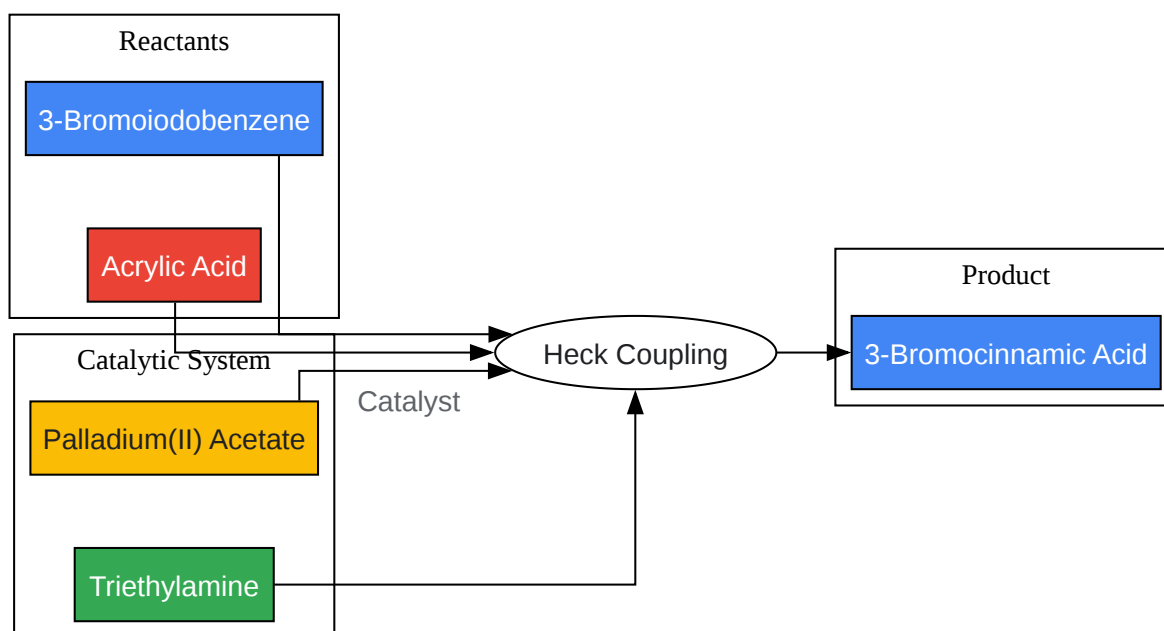
Heck Reaction

The Heck reaction is a palladium-catalyzed carbon-carbon bond-forming reaction between an unsaturated halide and an alkene.^[8] For the synthesis of **3-Bromocinnamic acid**, 3-

bromiodobenzene or 3-dibromobenzene can be coupled with acrylic acid.

Experimental Protocol: Synthesis of **3-Bromocinnamic Acid** via Heck Reaction (Adapted from a microscale procedure)[9]

- Reaction Setup: In a reaction vial, combine 3-bromiodobenzene (1 equivalent), acrylic acid (1.5 equivalents), palladium(II) acetate (0.02 equivalents), and triethylamine (2 equivalents) in a suitable solvent such as N,N-dimethylformamide (DMF).
- Heating: Heat the mixture at 80-90°C with stirring for 1-2 hours.
- Work-up:
 - Cool the reaction to room temperature and transfer the mixture to a beaker containing 3 M HCl. A solid should form.
 - Collect the solid by vacuum filtration and wash with water.
- Purification: Air dry the crude product. For further purification, recrystallize from a suitable solvent like 95% ethanol.



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Caption: Key components of the Heck reaction for **3-Bromocinnamic acid** synthesis.

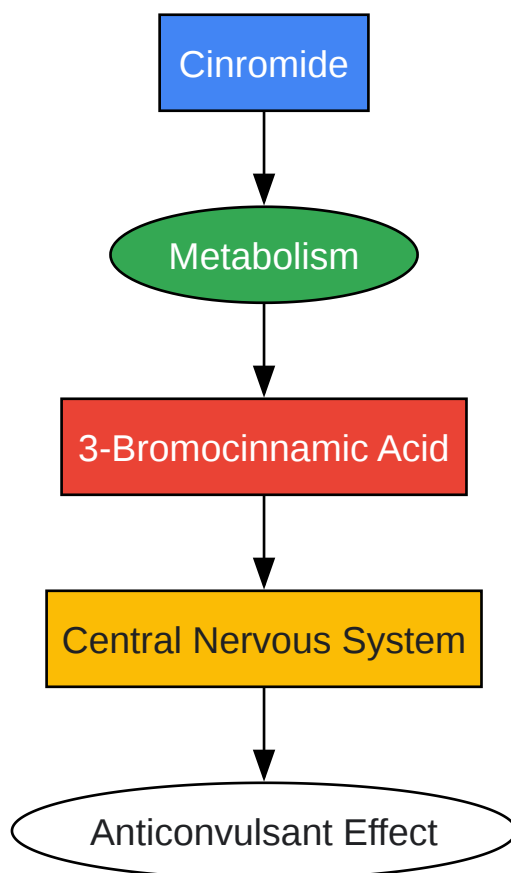
Biological Activity and Applications in Drug Development

3-Bromocinnamic acid has garnered attention in the field of drug development primarily due to its role as a metabolite of the anticonvulsant drug cinromide (3-bromo-N-ethylcinnamamide).
[1][3]

Anticonvulsant Activity

In vivo studies have indicated that **3-Bromocinnamic acid** itself may possess anticonvulsant properties.[3] Research on monkey models of epilepsy has shown that the metabolite of cinromide, which includes **3-bromocinnamic acid**, was effective in reducing seizure frequency and duration at plasma levels above 5 mcg/ml.[10] This suggests that **3-Bromocinnamic acid** contributes to the therapeutic effects of its parent drug.

While the precise mechanism of action is not fully elucidated, the anticonvulsant activity of cinnamamide and cinnamic acid derivatives is an active area of research.[11] Some studies on related compounds suggest potential interactions with various molecular targets in the central nervous system.[11]



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Caption: Metabolic pathway leading to the anticonvulsant activity of **3-Bromocinnamic acid**.

Antimicrobial and Other Potential Activities

Cinnamic acid and its derivatives are known to exhibit a broad range of biological activities, including antimicrobial, antifungal, and anticancer properties.[12][13] The introduction of a halogen, such as bromine, can enhance these activities.[14] While specific studies on the antimicrobial or anticancer effects of **3-Bromocinnamic acid** are limited, the general bioactivity of this class of compounds suggests it may be a promising scaffold for the development of new therapeutic agents.

Safety and Handling

3-Bromocinnamic acid is classified as an irritant.[2] It can cause skin and serious eye irritation, and may cause respiratory irritation.[2]

Table 5: GHS Hazard Information

Hazard Statement	Precautionary Statement
H315: Causes skin irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
H319: Causes serious eye irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H335: May cause respiratory irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE): When handling **3-Bromocinnamic acid**, it is essential to use appropriate personal protective equipment, including safety glasses, chemical-resistant gloves, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood.

Conclusion

3-Bromocinnamic acid (CAS 32862-97-8) is a versatile compound with established synthetic routes and demonstrated biological activity. Its role as an active metabolite of an anticonvulsant drug makes it a compound of significant interest for further investigation in the field of neuroscience and drug development. The detailed chemical, spectroscopic, and safety data, along with the experimental protocols provided in this guide, serve as a valuable resource for researchers and scientists working with this compound. Further studies are warranted to fully elucidate its mechanism of action and explore its potential in other therapeutic areas.

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